

Optimizing UK-1745 concentration for efficacy

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Compound of Interest

Compound Name: UK-1745
CAS No.: 170684-14-7
Cat. No.: B1682692

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Technical Support Center: UK-1745

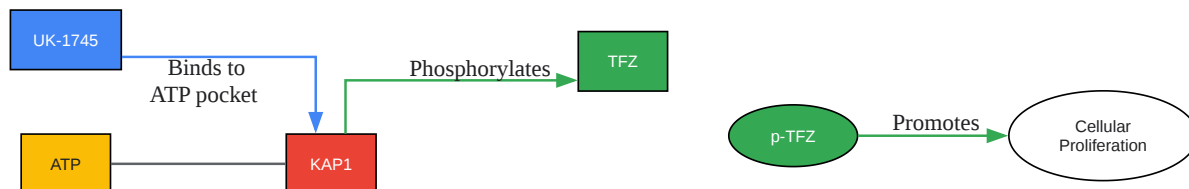
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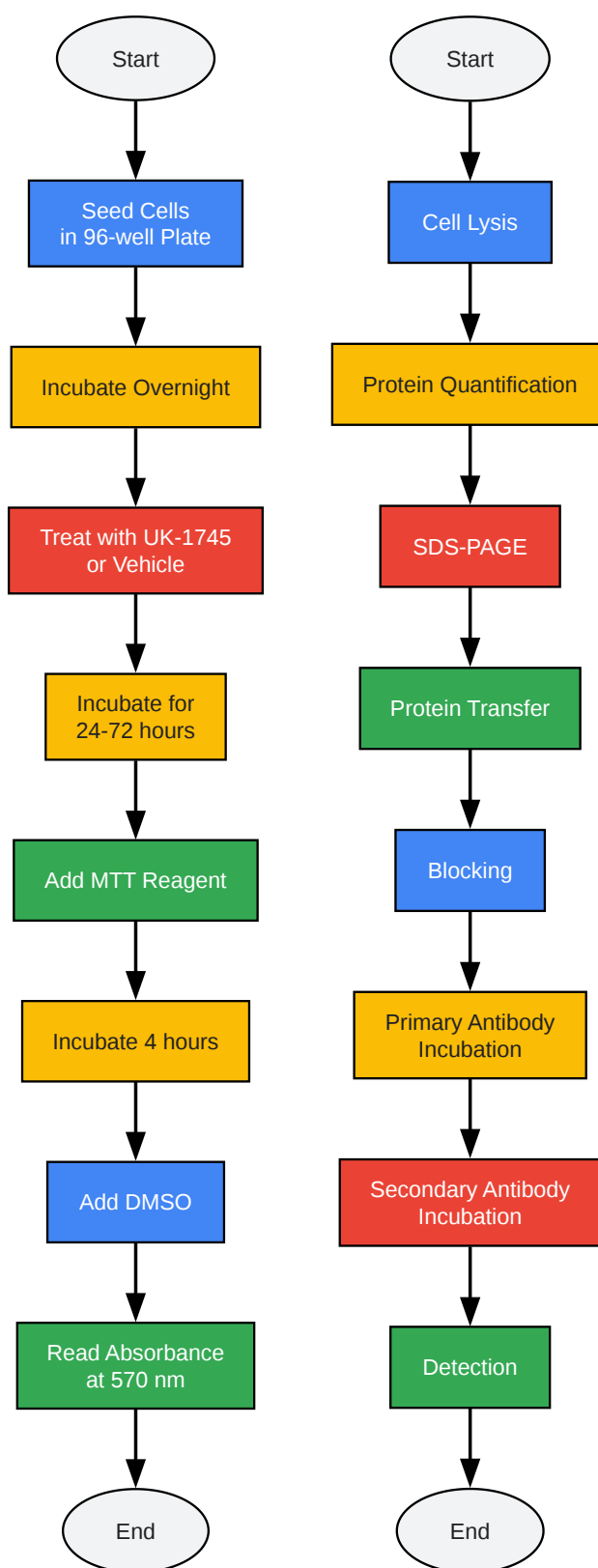
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the hypothetical compound **UK-1745**.

Frequently Asked Questions (FAQs)

Q1: What is the proposed mechanism of action for **UK-1745**?

A1: **UK-1745** is a synthetic small molecule inhibitor of the fictional 'Kinase-Associated Protein 1' (KAP1). By binding to the ATP-binding pocket of KAP1, **UK-1745** is believed to allosterically inhibit the downstream phosphorylation of 'Transcription Factor Z' (TFZ), a key regulator of cellular proliferation.





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